

oxolinic acid mammalian cytotoxicity vs antibacterial efficacy

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Oxolinic Acid

CAS No.: 14698-29-4

Cat. No.: S538400

[Get Quote](#)

Mechanism of Action and Repurposing Potential

Oxolinic acid is a first-generation quinolone antibiotic that exerts its **bactericidal effect** by inhibiting bacterial **DNA gyrase (topoisomerase II)**, an enzyme essential for DNA replication and transcription [1] [2] [3]. This inhibition leads to double-strand DNA breaks and bacterial cell death [4]. Its primary activity is against Gram-negative bacteria [1] [5].

Research into "drug repositioning" has explored **oxolinic acid's** potential anticancer properties. Studies on rare-earth metal complexes of **oxolinic acid** suggest these compounds can interact with DNA and serum proteins, and exhibit **pro-apoptotic and antiproliferative properties** in vitro, indicating a potential for inducing cell death in mammalian cancer cells [4].

Comparative Efficacy and Cytotoxicity Data

The tables below summarize experimental data on the antibacterial efficacy and mammalian cytotoxicity of **oxolinic acid** and its metal complexes.

Antibacterial Activity *Table 1: In vitro antibacterial activity of Oxolinic Acid and its metal complexes against various bacterial strains. Data is presented as zone of inhibition (mm) from disc diffusion assays (100 µg/disc).*

Compound	E. coli	P. aeruginosa	S. aureus	S. epidermidis	B. subtilis	Reference
Oxolinic Acid (OA) alone	19	16	14	15	17	[6]
Ca(II)-OA Complex	28	24	25	27	26	[6]
Mg(II)-OA Complex	19	17	15	16	17	[6]
Zn(II)-OA Complex	20	18	16	17	18	[6]
Fe(III)-OA Complex	17	15	13	14	15	[6]
Standard Drug (Streptomycin)	26	23	25	24	25	[6]

Mammalian Cytotoxicity and DNA Binding Table 2: Cytotoxicity and biochemical activity of **Oxolinic Acid** and its rare-earth metal complexes. Cytotoxicity data (IC₅₀ in µg/mL) from MTT assays after 72h exposure. DNA binding affinity (K_b) from competitive binding studies.

Compound	LoVo (Human Colon Adenocarcinoma)	MDA-MB-231 (Human Breast Adenocarcinoma)	HUVEC (Normal Human Umbilical Vein Endothelial)	DNA Binding Constant (K _b)	Reference
Oxolinic Acid (OA) alone	>500	>500	>500	Not Reported	[4]
Sm(III)-OA Complex	112.8	138.5	301.8	9.33 × 10 ⁴	[4]
Eu(III)-OA Complex	124.5	151.9	338.5	1.07 × 10 ⁶	[4]

Compound	LoVo (Human Colon Adenocarcinoma)	MDA-MB-231 (Human Breast Adenocarcinoma)	HUVEC (Normal Human Umbilical Vein Endothelial)	DNA Binding Constant (Kb)	Reference
Gd(III)-OA Complex	144.5	173.5	388.5	4.27×10^5	[4]

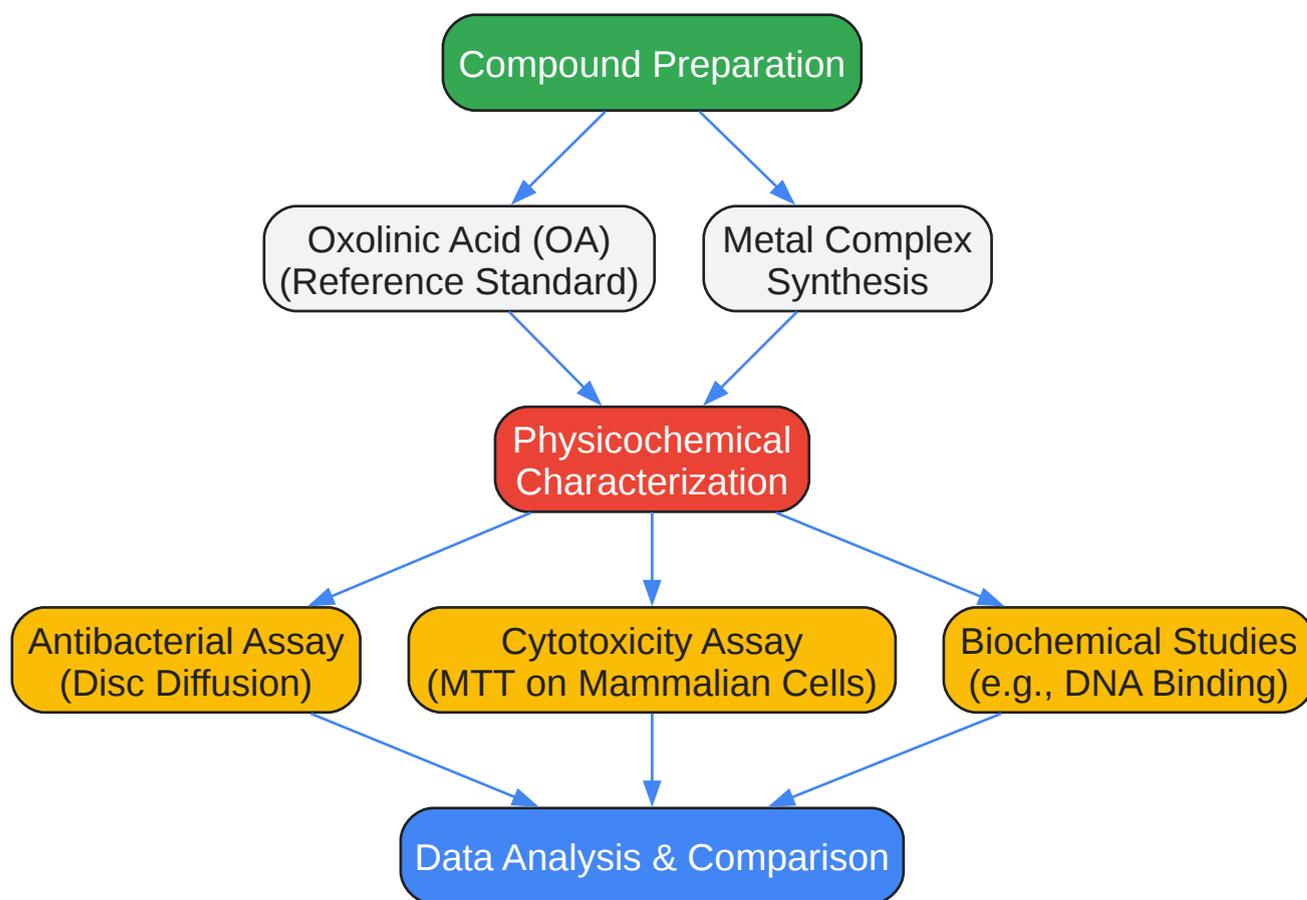
Key Experimental Protocols

For reproducibility, here are the methodologies from the cited studies.

- **Antibacterial Disc Diffusion Assay** [6]: Antibacterial activity was evaluated using the Kirby-Bauer disc diffusion method. Briefly, bacterial suspensions were spread on agar plates. Filter paper discs impregnated with the test compounds (100 µg/disc) were placed on the agar. After incubation, the zones of inhibition were measured in millimeters. Streptomycin was used as a positive control.
- **In vitro Cytotoxicity (MTT) Assay** [4]: The cytotoxic effects on mammalian cells were determined using the MTT colorimetric assay. Cells were seeded in 96-well plates and treated with various concentrations of the compounds for 72 hours. MTT reagent was added, and living cells reduced it to purple formazan crystals, which were dissolved, and the absorbance was measured. The IC50 value (concentration that inhibits 50% of cell growth) was calculated.
- **DNA Binding Studies** [4]: The interaction between the compounds and calf thymus DNA was investigated using UV-Vis spectroscopy. A solution of DNA was titrated into a solution of the compound, and the change in absorbance was recorded. The DNA binding constant (Kb) was calculated from the resulting data.

Research Workflow and Mechanism

The following diagram illustrates the experimental workflow for evaluating **oxolinic acid** and its complexes, from synthesis to biological testing:



[Click to download full resolution via product page](#)

Key Insights for Researchers

- **Potential via Complexation:** The data demonstrates that complexing **oxolinic acid** with specific metal ions can significantly enhance its biological activity. The **Ca(II)-OA complex** showed superior antibacterial activity, even surpassing the standard drug streptomycin in some cases [6]. Similarly, rare-earth complexes exhibited notable cytotoxicity against cancer cell lines, unlike the parent **oxolinic acid** which was non-cytotoxic [4].
- **Selectivity is Metal-Dependent:** The cytotoxicity of metal complexes is not uniform. The **Sm(III), Eu(III), and Gd(III) complexes** showed a degree of selectivity, being more toxic to cancerous cell lines (LoVo, MDA-MB-231) than to normal HUVEC cells [4]. This suggests the possibility of engineering a therapeutic window.
- **Mechanistic Shift:** The antibacterial effect is primarily via DNA gyrase inhibition. However, the cytotoxic effect of the complexes in mammalian cells is likely linked to their **DNA binding affinity** and potential to cause DNA damage, as indicated by the high DNA binding constants (K_b) [4]. This represents a different mechanism from its original antibacterial target.

Future Research Directions

- **Resistance Studies:** Investigate the potential for cross-resistance or unique resistance pathways for OA-metal complexes compared to OA alone and modern fluoroquinolones.
- **In vivo Validation:** The promising in vitro data for metal complexes needs to be followed up with in vivo pharmacokinetic, efficacy, and toxicity studies in animal models.
- **Broader Cytotoxicity Screening:** Test the compounds against a wider panel of normal and cancerous cell lines to better understand their selectivity and safety profile.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Oxolinic Acid - an overview [sciencedirect.com]
2. Maximum levels of cross-contamination for 24 antimicrobial active substances in non-target feed.Part 10: Quinolones: flumequine and oxolinic acid - PMC [ncbi.nlm.nih.gov]
3. What is the mechanism of Oxolinic Acid? [synapse.patsnap.com]
4. Rare-Earth Metal Complexes of the Antibacterial Drug Oxolinic Acid: Synthesis, Characterization, DNA/Protein Binding and Cytotoxicity Studies - PMC [pmc.ncbi.nlm.nih.gov]
5. Oxolinic Acid: A Comprehensive Guide to Its Antibacterial ... [nbinno.com]
6. Complexes of the Antibiotic Drug Oxolinic Acid with Fe(III), ... [mdpi.com]

To cite this document: Smolecule. [oxolinic acid mammalian cytotoxicity vs antibacterial efficacy].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b538400#oxolinic-acid-mammalian-cytotoxicity-vs-antibacterial-efficacy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com